

# Application Notes and Protocols: FPPS/UPPS Enzyme Inhibition Assay Using BPH-1358

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## Compound of Interest

Compound Name: BPH-1358 free base

Cat. No.: B15582436

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## Introduction

Farnesyl pyrophosphate synthase (FPPS) and undecaprenyl pyrophosphate synthase (UPPS) are critical enzymes in distinct biosynthetic pathways essential for the viability of various organisms. FPPS is a key enzyme in the mevalonate pathway, responsible for producing farnesyl pyrophosphate (FPP), a precursor for cholesterol, steroid hormones, and prenylated proteins.[1][2] UPPS is a vital enzyme in bacterial cell wall biosynthesis, catalyzing the formation of undecaprenyl pyrophosphate (UPP), a lipid carrier required for peptidoglycan synthesis.[3][4][5] Inhibition of these enzymes presents a promising strategy for the development of therapeutics for bone resorption diseases, cancer, and infectious diseases.[2][6]

BPH-1358 is a potent inhibitor of both human FPPS and *Staphylococcus aureus* UPPS.[7][8] This document provides detailed application notes and protocols for performing enzyme inhibition assays for both FPPS and UPPS using BPH-1358.

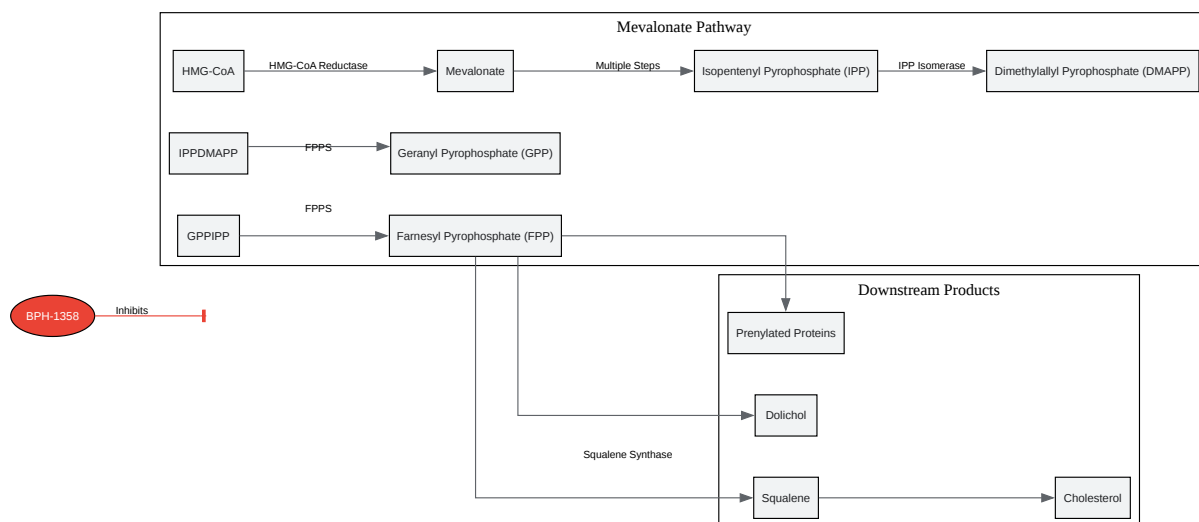
## Data Presentation

The inhibitory activity of BPH-1358 against human FPPS and *S. aureus* UPPS is summarized in the table below.

Enzyme Target	Organism	Inhibitor	IC50 Value
Farnesyl Pyrophosphate Synthase (FPPS)	Human	BPH-1358	1.8 $\mu$ M[6][7][8]
Undecaprenyl Pyrophosphate Synthase (UPPS)	S. aureus	BPH-1358	110 nM[7][8]
Undecaprenyl Pyrophosphate Synthase (UPPS)	E. coli	BPH-1358	110 nM[7]

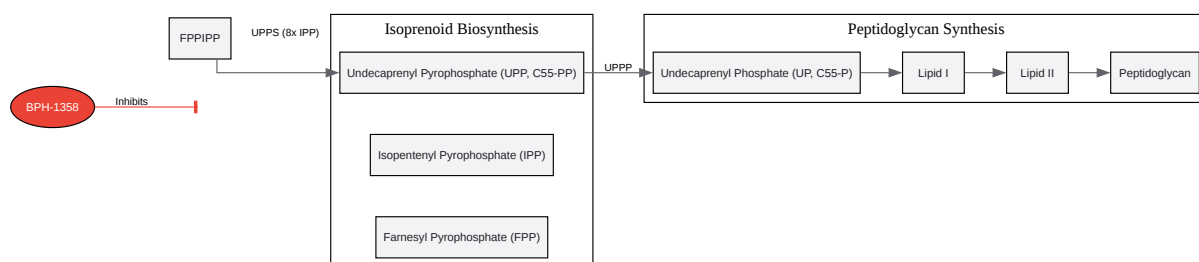
## Signaling Pathways

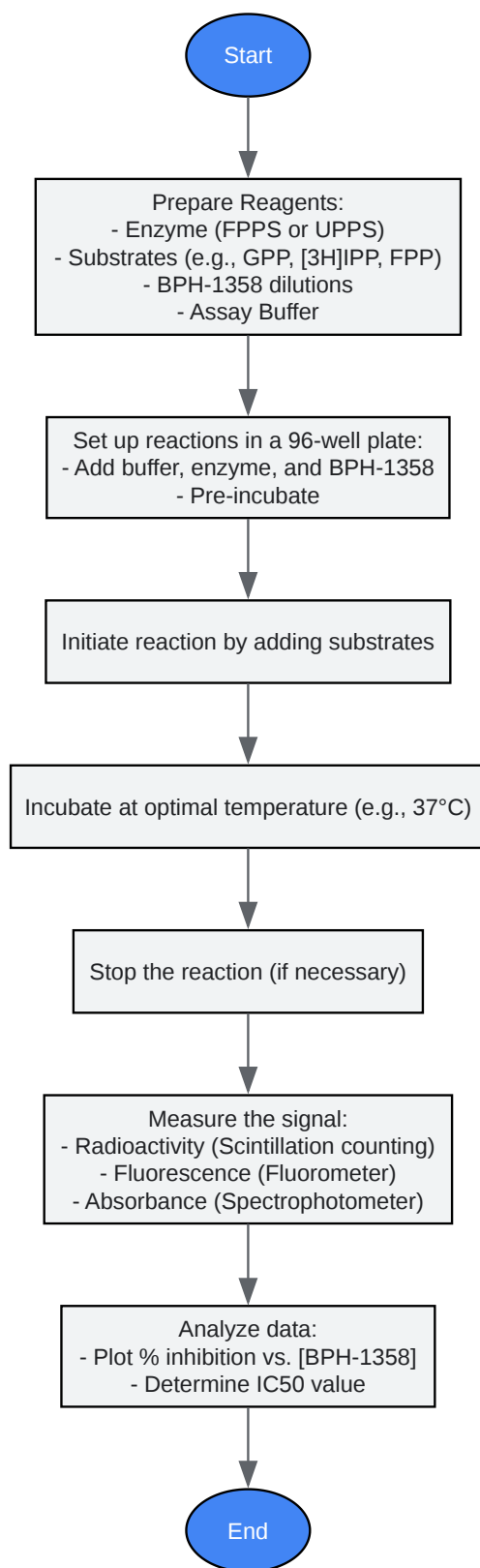
The following diagrams illustrate the biosynthetic pathways involving FPPS and UPPS.



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### FPPS Biosynthetic Pathway and Inhibition.





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